

4-Diazodiphenylamino Sulfate: Not A Documented Protein-Protein Interaction Inhibitor

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Compound of Interest

Compound Name: 4-Diazodiphenylamino sulfate

Cat. No.: B7820589

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Extensive literature searches have revealed no scientific evidence to support the use of **4-diazodiphenylamino sulfate**, also known by its trade name Variamine Blue RT Salt, as an inhibitor of protein-protein interactions (PPIs). While the user request sought a detailed comparison guide on its specificity and selectivity for this application, the compound is primarily documented as a dye with applications in the textile industry, biological staining, and analytical chemistry.^{[1][2][3]}

Our investigation found no published studies, experimental data, or any other documentation that characterizes **4-diazodiphenylamino sulfate** as a modulator of protein-protein interactions. Consequently, quantitative data regarding its binding affinity, IC50 values against specific targets, or off-target effects in a biological context as a PPI inhibitor are not available.

The available scientific literature consistently describes the utility of **4-diazodiphenylamino sulfate** in contexts related to its properties as a chromogenic substance. For instance, it has been used in spectrophotometric methods to determine enzyme activity based on color change, a role that leverages its dye characteristics rather than any direct inhibitory function on protein interactions.^[2]

Furthermore, safety and toxicological information is available for the compound, with some discussion on the potential mutagenicity of related p-phenylenediamine compounds following oxidation.^[4] However, this information does not pertain to any therapeutic or research application as a PPI inhibitor.

In the absence of any data on the biological activity of **4-diazodiphenylamino sulfate** as a protein-protein interaction inhibitor, it is not possible to create a comparison guide, detail experimental protocols for its evaluation, or generate the requested data tables and visualizations. The fundamental premise of the request—that **4-diazodiphenylamino sulfate** is a tool for studying or inhibiting PPIs—is not supported by the current body of scientific literature.

Therefore, researchers, scientists, and drug development professionals seeking inhibitors of protein-protein interactions should consider established and validated chemical compounds for which extensive specificity and selectivity data are available.

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